

# In-Depth Technical Guide to the Physical Properties of alpha-Cyanocinnamic Acid

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## Compound of Interest

Compound Name: *alpha-Cyanocinnamic acid*

Cat. No.: *B083995*

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## Introduction

**Alpha-Cyanocinnamic acid** ( $\alpha$ -CCA), a derivative of cinnamic acid, is a crucial organic compound with significant applications in analytical chemistry and biomedical research. It is widely recognized for its role as a matrix in Matrix-Assisted Laser Desorption/Ionization (MALDI) mass spectrometry, facilitating the analysis of peptides and proteins.<sup>[1][2]</sup> Its utility also extends to the study of cellular metabolism, where it acts as an inhibitor of monocarboxylate transporters.<sup>[1]</sup> A thorough understanding of its physical properties is paramount for its effective application in these fields, enabling researchers to optimize experimental conditions and develop new methodologies. This guide provides a comprehensive overview of the core physical properties of **alpha-Cyanocinnamic acid**, complete with experimental protocols for their determination and a visualization of their interrelationships.

## Core Physical Properties

The physical characteristics of **alpha-Cyanocinnamic acid** are summarized in the table below, providing a clear and concise reference for laboratory use.

| Property                                     | Value  | Source    |
|--|--|-----------|
| Molecular Formula                            | C <sub>10</sub> H <sub>7</sub> NO <sub>3</sub> | [2][3]    |
| Molecular Weight                             | 189.17 g/mol                                   | [1][3]    |
| Appearance                                   | Faintly yellow to yellow crystalline powder    | [1][2]    |
| Melting Point                                | 245-250 °C                                     | [1][2][4] |
| Boiling Point (Predicted)                    | 398.1 °C at 760 mmHg                           |           |
| Density (Predicted)                          | 1.4 ± 0.1 g/cm <sup>3</sup>                    |           |
| pKa (Predicted)                              | 0.85 ± 0.10                                    |           |
| UV/Vis Absorption Maxima (λ <sub>max</sub> ) | 337 nm   | [1]       |
| Solubility                                   |  |           |
| Methanol                                     | 50 mg/mL                                       |           |
| Acetonitrile                                 | ~35 mg/mL                                      |           |
| Dimethyl Sulfoxide (DMSO)                    | Soluble  |           |
| Dimethylformamide (DMF)                      | Soluble  |           |
| Water  | ~6 mg/mL                                       |           |

## Experimental Protocols

Detailed methodologies for the determination of key physical properties of **alpha-Cyanocinnamic acid** are provided below. These protocols are designed to be readily implemented in a standard laboratory setting.

### Determination of Melting Point

The melting point of **alpha-Cyanocinnamic acid** can be determined using a standard capillary melting point apparatus.

Materials:

- **Alpha-Cyanocinnamic acid**, analytical grade
- Capillary tubes (one end sealed)
- Melting point apparatus
- Spatula
- Mortar and pestle

Procedure:

- Ensure the **alpha-Cyanocinnamic acid** sample is completely dry and finely powdered. If necessary, gently grind the crystals in a mortar and pestle.
- Pack the dry powder into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.
- Place the packed capillary tube into the heating block of the melting point apparatus.
- Set the heating rate to a rapid setting initially to approach the expected melting point of ~240 °C.
- Once the temperature reaches approximately 240 °C, reduce the heating rate to 1-2 °C per minute to allow for accurate observation.
- Record the temperature at which the first drop of liquid appears (the onset of melting).
- Continue heating slowly and record the temperature at which the last solid crystal melts (the completion of melting).
- The melting point is reported as the range between these two temperatures.

## Determination of Solubility

The following protocol describes the shake-flask method for determining the solubility of **alpha-Cyanocinnamic acid** in a given solvent.

#### Materials:

- **Alpha-Cyanocinnamic acid**, analytical grade
- Solvent of interest (e.g., water, methanol)
- Glass vials with screw caps
- Analytical balance
- Shaking incubator or orbital shaker
- Centrifuge
- Micropipettes
- UV-Vis spectrophotometer

#### Procedure:

- Add an excess amount of **alpha-Cyanocinnamic acid** to a series of glass vials.
- Pipette a known volume of the solvent into each vial.
- Securely cap the vials and place them in a shaking incubator set to a constant temperature (e.g., 25 °C).
- Allow the mixtures to equilibrate for at least 24 hours with constant agitation.
- After equilibration, visually confirm that excess solid remains in each vial, indicating that a saturated solution has been achieved.
- Centrifuge the vials at a high speed to pellet the undissolved solid.
- Carefully withdraw a known volume of the supernatant without disturbing the solid pellet.
- Dilute the supernatant with the solvent to a concentration that falls within the linear range of a previously established UV-Vis spectrophotometric calibration curve.

- Measure the absorbance of the diluted solution at the  $\lambda_{\text{max}}$  of **alpha-Cyanocinnamic acid** (337 nm).
- Calculate the concentration of the saturated solution using the calibration curve and account for the dilution factor to determine the solubility.

## Determination of pKa by Spectrophotometry

The acid dissociation constant (pKa) can be determined by monitoring the change in UV absorbance as a function of pH.

Materials:

- **Alpha-Cyanocinnamic acid**, analytical grade
- A series of buffer solutions with known pH values ranging from approximately 1 to 4.
- Hydrochloric acid (HCl) and sodium hydroxide (NaOH) solutions for pH adjustment.
- UV-Vis spectrophotometer
- pH meter
- Volumetric flasks and pipettes

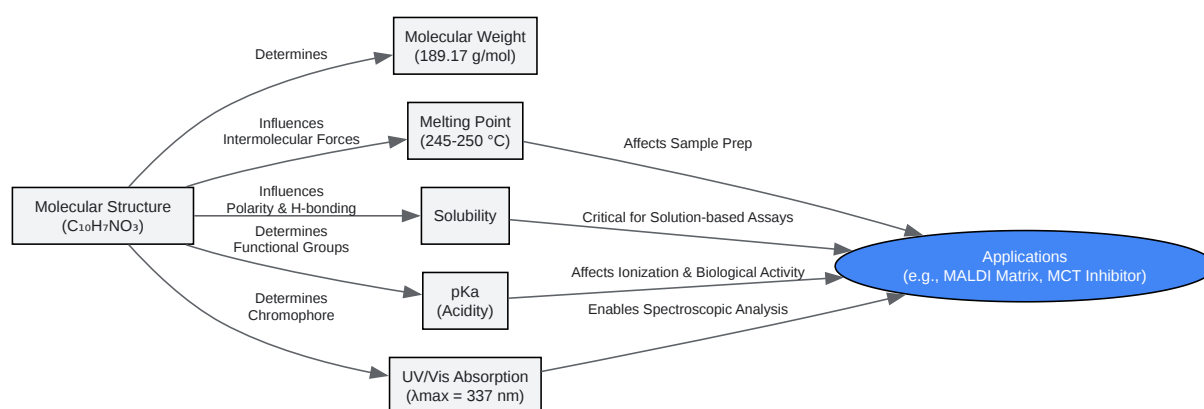
Procedure:

- Prepare a stock solution of **alpha-Cyanocinnamic acid** in a suitable solvent (e.g., a small amount of methanol, then diluted with water).
- Prepare a series of solutions by diluting the stock solution with the different pH buffers to a constant final concentration.
- Measure the UV absorbance spectrum of each solution over a relevant wavelength range (e.g., 250-450 nm).
- Identify the wavelength(s) where the absorbance changes significantly with pH.
- Plot the absorbance at the selected wavelength(s) against the pH of the buffer solutions.

- The resulting data should form a sigmoidal curve. The pKa is the pH at the inflection point of this curve, which corresponds to the pH at which the concentrations of the acidic and basic forms of the molecule are equal.

## Visualization of Physical Property Relationships

The following diagram illustrates the logical connections between the fundamental physical properties of **alpha-Cyanocinnamic acid**.



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Caption: Interrelationship of the core physical properties of **alpha-Cyanocinnamic acid**.

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